Application Notes and Protocols: Asymmetric Synthesis Utilizing (-)-Isopulegone

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Compound of Interest

Compound Name:	*(-)-Isopulegone*
CAS No.:	*17882-43-8*
Cat. No.:	*B3379921*

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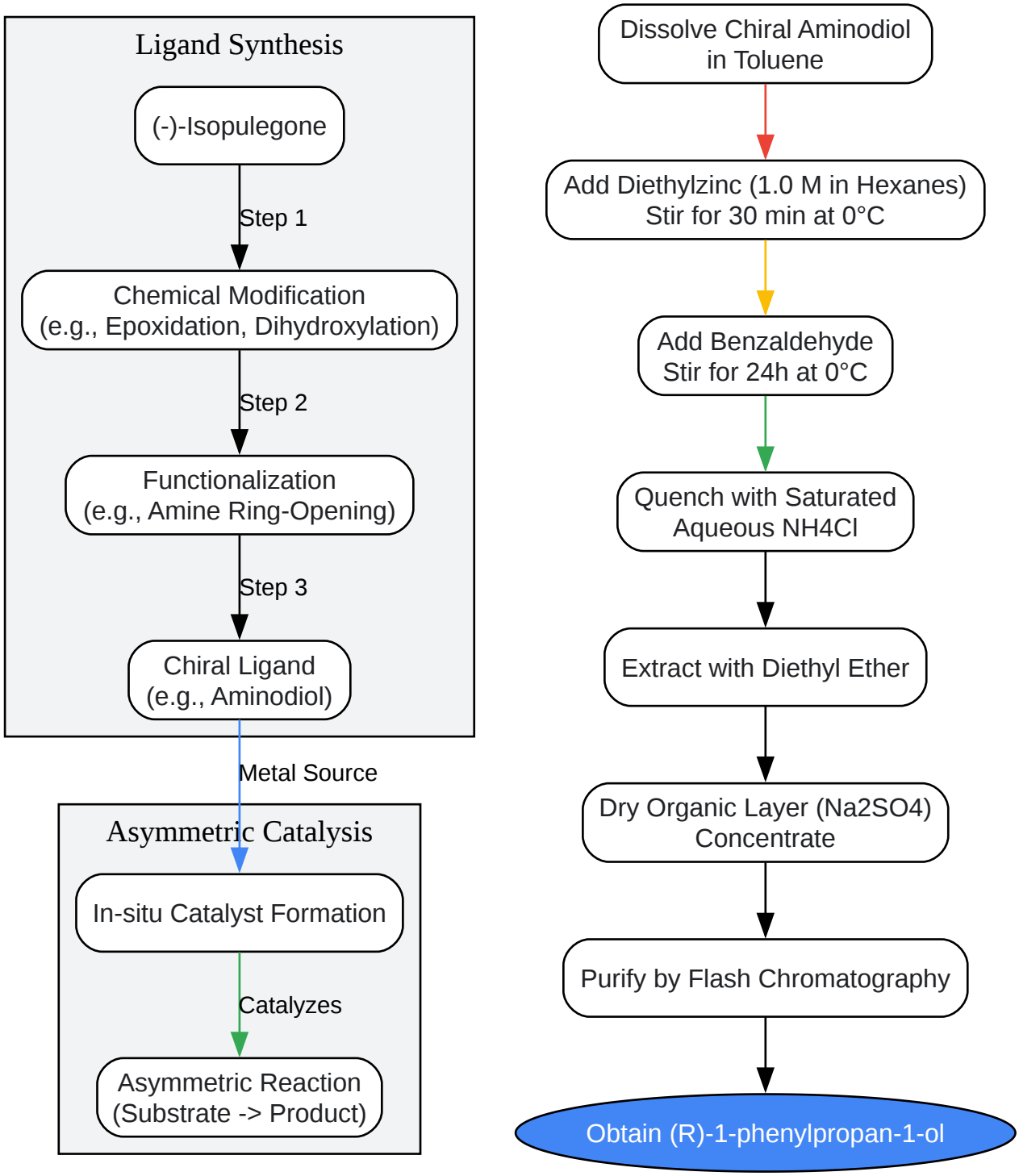
Introduction

(-)-Isopulegone, a naturally occurring monoterpene, serves as a versatile and economically viable chiral starting material in asymmetric synthesis. Rather than being directly employed as a transient chiral auxiliary, its primary application lies in its role as a foundational chiral scaffold for the synthesis of more elaborate chiral ligands. These derived ligands are then utilized in catalytic quantities to orchestrate a variety of stereoselective transformations. This document provides a comprehensive overview of this application, including detailed protocols for the synthesis of isopulegone-derived chiral ligands and their use in a benchmark asymmetric reaction.

Core Application: Precursor for Chiral Ligands

The most prevalent use of **(-)-isopulegone** is in the preparation of a library of chiral ligands, such as aminodiols, aminotriols, diols, and tetraols.[1][2] These ligands, when complexed with a metal center, form potent chiral catalysts capable of inducing high levels of stereoselectivity in a range of chemical reactions. A general workflow for this process is outlined below.

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References

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- 2. Stereoselective synthesis and application of isopulegol-based bi- and trifunctional chiral compounds - RSC Advances (RSC Publishing) [pubs.rsc.org]
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